

Technical Support Center: Addressing Galactonolactone Degradation During Sample Preparation

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Compound of Interest

Compound Name: Galactonolactone

CAS No.: 2426-46-2

Cat. No.: B1212098

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with **galactonolactone**. This resource provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges related to **galactonolactone** degradation during sample preparation and analysis.

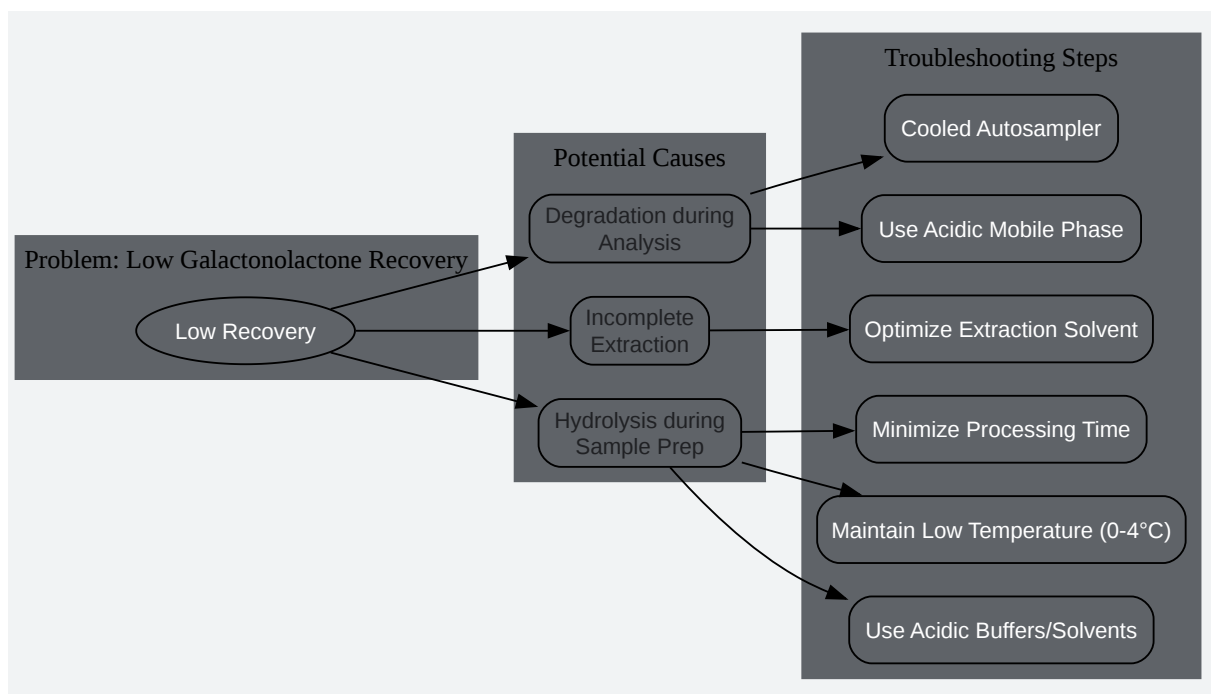
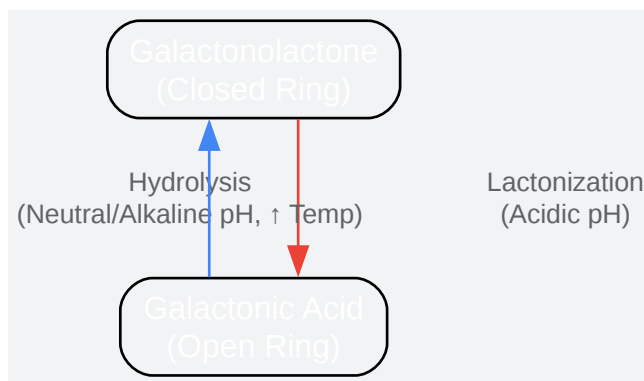
Frequently Asked Questions (FAQs)

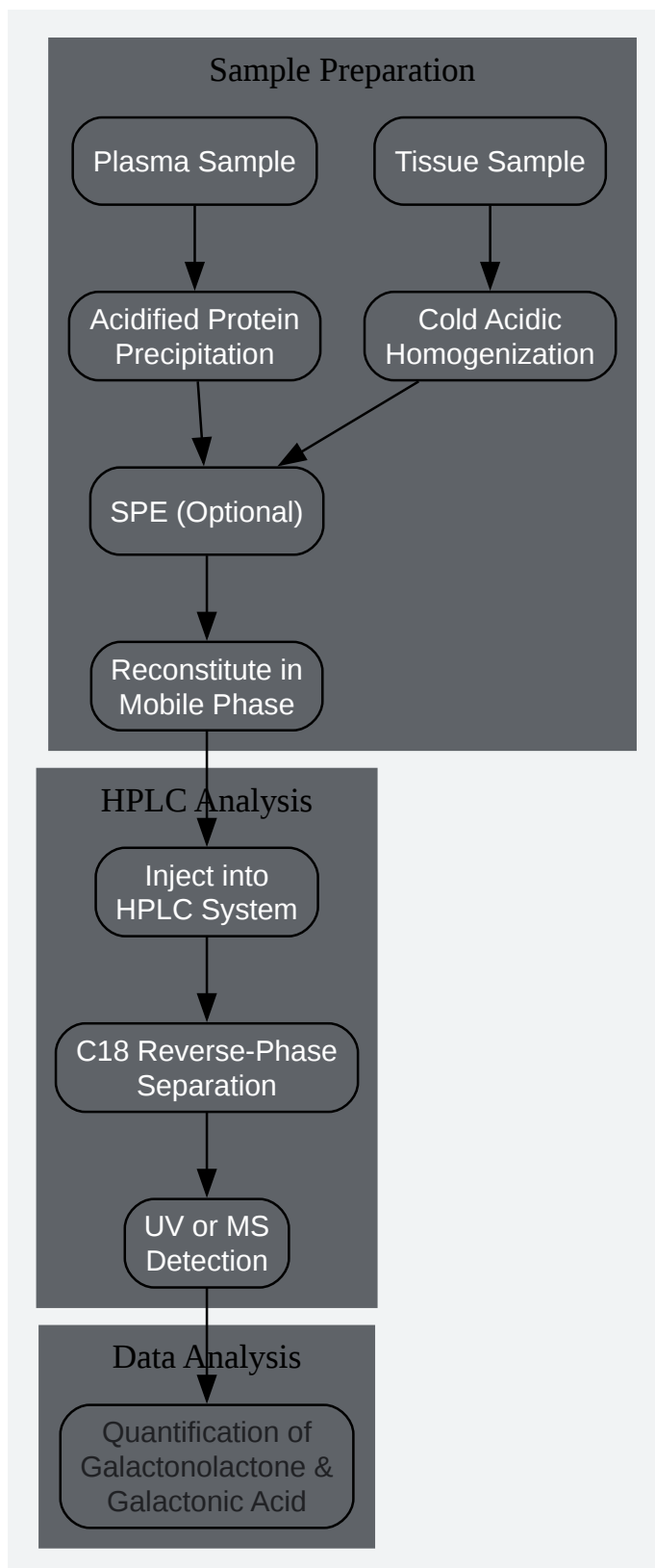
Q1: What is **galactonolactone** and why is it prone to degradation?

Galactonolactone is a cyclic ester (lactone) of galactonic acid. Like other lactones, it is susceptible to hydrolysis, a chemical reaction where the ring structure is opened by reaction with water to form the corresponding hydroxy acid (in this case, galactonic acid).[1] This equilibrium is significantly influenced by pH and temperature.[1]

Q2: What is the primary degradation pathway for **galactonolactone**?

The primary degradation pathway for **galactonolactone** is pH-dependent hydrolysis. In neutral to alkaline conditions, the lactone ring is readily opened to form galactonate. Conversely, acidic conditions favor the closed-ring lactone form.[1] Elevated temperatures can accelerate this hydrolysis at any pH.[2]





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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
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